

# 5-Iodo-2-nitrophenol: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Iodo-2-nitrophenol

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This technical guide provides a detailed overview of the safety, handling, and toxicological data for **5-Iodo-2-nitrophenol** (CAS No. 27783-55-7). The information is intended for professionals in research and development who may handle this compound. Due to the limited availability of specific toxicological data for **5-Iodo-2-nitrophenol**, information from the closely related compound 2-nitrophenol is included for a more comprehensive safety assessment.






## Chemical and Physical Properties

**5-Iodo-2-nitrophenol** is a solid organic compound with the molecular formula  $C_6H_4INO_3$ . A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	27783-55-7	[1]
Molecular Formula	$C_6H_4INO_3$	
Molecular Weight	265.01 g/mol	
Physical Form	Solid	
IUPAC Name	5-iodo-2-nitrophenol	
InChI Key	NWDXJGPGCDHUJO-UHFFFAOYSA-N	

## Safety and Hazard Information

**5-Iodo-2-nitrophenol** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and associated precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral	 alt text	Danger	H302: Harmful if swallowed.
Skin Corrosion/Irritation	 alt text	H315: Causes skin irritation.	
Skin Sensitization	 alt text	H317: May cause an allergic skin reaction.	
Serious Eye Damage/Eye Irritation	 alt text	H318: Causes serious eye damage.	
Hazardous to the Aquatic Environment	 alt text	H410: Very toxic to aquatic life with long lasting effects.	

## Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.

- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

Specific quantitative toxicological data for **5-Iodo-2-nitrophenol** is not readily available. Therefore, data for the parent compound, 2-nitrophenol, is provided as a reference.

Metric	Species	Route	Value	Reference
LD50	Rat	Oral	334 mg/kg	[2][3][4][5]
LD50	Rabbit	Dermal	>7940 mg/kg	[5][6][7]
LD50	Rat	Oral	≥3100 mg/kg	[6]

Absorption of 2-nitrophenol into the body can lead to the formation of methemoglobin, which in sufficient concentrations can cause cyanosis. The onset of symptoms may be delayed for 2 to 4 hours or longer.[3]

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risk when working with **5-Iodo-2-nitrophenol**.

## Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

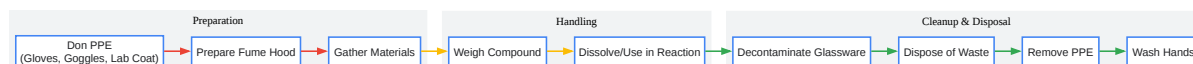
## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Keep in a dark place, sealed in dry conditions, at a temperature of 2-8°C.

The following diagram illustrates a general workflow for handling hazardous solid chemicals like **5-Iodo-2-nitrophenol**.



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General workflow for handling hazardous solid chemicals.

## First Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.[3]

- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses.[3]
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.[3]

## Accidental Release Measures

- Personal Precautions: Avoid inhalation of dust and contact with the substance. Ensure adequate ventilation. Evacuate the danger area.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid generating dust.

## Disposal Considerations

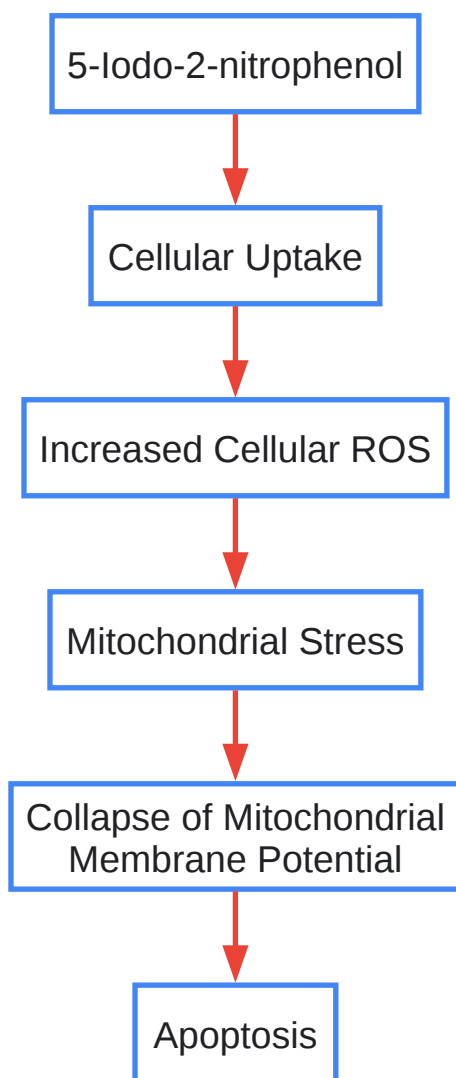
Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.[3]

## Potential Biological Effects and Signaling Pathways

While specific studies on the biological activity of **5-Iodo-2-nitrophenol** are limited, research on nitrophenols suggests they can induce cellular stress. Nitro compounds, in general, are known to have a wide range of biological activities, and their effects are often initiated by the reduction of the nitro group, which can produce toxic intermediates like nitroso and superoxide species. These reactive species can lead to DNA damage and cell death.[8]

Nitrophenols have been shown to induce oxidative stress, which can trigger apoptosis (programmed cell death) through the intrinsic pathway. This process involves the mitochondria, where an increase in reactive oxygen species (ROS) can lead to the collapse of the mitochondrial membrane potential and the release of pro-apoptotic factors.

The following diagram illustrates a potential signaling pathway for nitrophenol-induced cytotoxicity.



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Potential pathway for nitrophenol-induced cytotoxicity.

## Experimental Protocols

A specific, detailed experimental protocol for the use of **5-Iodo-2-nitrophenol** in a research application is not readily available in the public domain. However, a general protocol for the synthesis of nitrophenols is presented below to provide context for its chemical class. This is an illustrative example and should be adapted and optimized for specific experimental needs.

### Illustrative Protocol: Nitration of Phenol

This protocol describes the synthesis of ortho- and para-nitrophenols, the parent compounds of **5-Iodo-2-nitrophenol**.

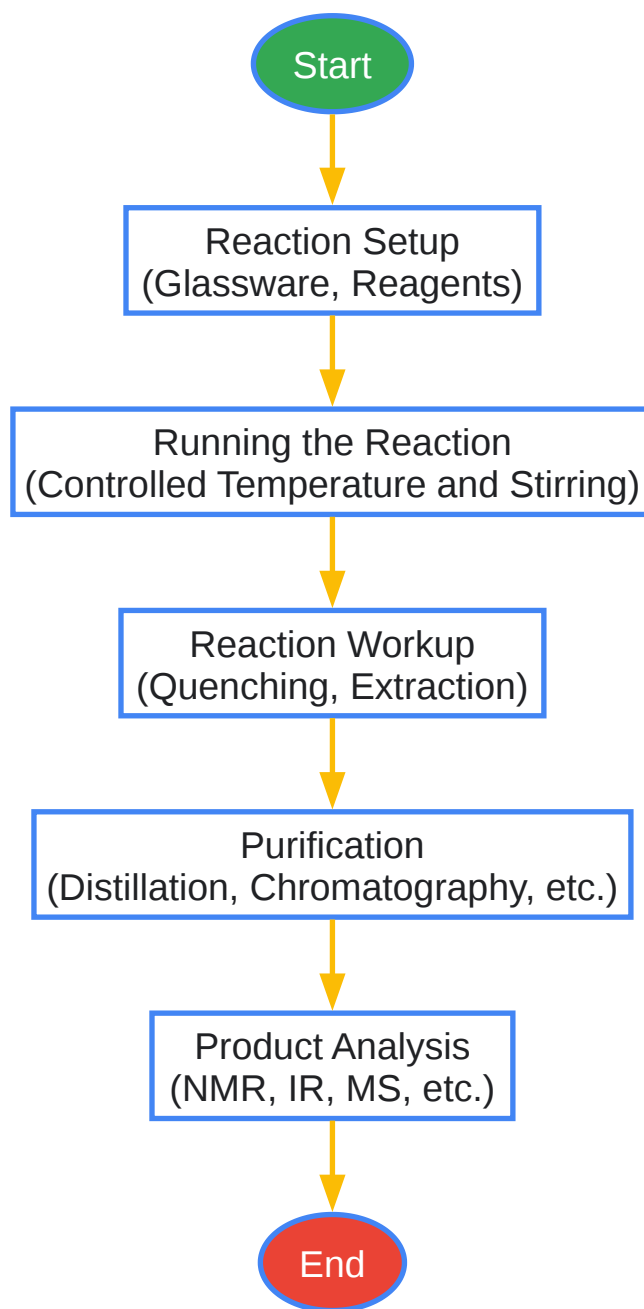
#### Materials:

- Phenol
- Concentrated Nitric Acid
- Distilled Water
- Ice Bath
- Beakers and Erlenmeyer flasks
- Stirring apparatus
- Separatory funnel

#### Procedure:

- In a fume hood, prepare a dilute solution of nitric acid by slowly adding concentrated nitric acid to cold distilled water in an ice bath.
- In a separate beaker, dissolve phenol in a minimal amount of water.
- Slowly add the dilute nitric acid solution to the phenol solution while stirring continuously in the ice bath. The reaction is exothermic, and maintaining a low temperature is crucial to prevent over-nitration.
- After the addition is complete, continue stirring the reaction mixture for a designated period to ensure the reaction goes to completion.
- The resulting mixture will contain both o-nitrophenol and p-nitrophenol, which can then be separated by methods such as steam distillation or column chromatography.

The following diagram outlines the general steps in a chemical synthesis experiment.



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General workflow for a chemical synthesis experiment.

This guide is intended to provide comprehensive safety and handling information for **5-Iodo-2-nitrophenol**. It is imperative that all users of this chemical consult the most up-to-date Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory safety guidelines.



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